

# Proper Disposal of N-(m-PEG4)-N'-(azide-PEG4)-Cy7: A Comprehensive Guide

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## Compound of Interest

Compound Name: N-(m-PEG4)-N'-(azide-PEG4)-Cy7

Cat. No.: B15544277

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For researchers, scientists, and drug development professionals, the responsible disposal of chemical reagents is a critical component of laboratory safety and environmental stewardship. This guide provides detailed, step-by-step procedures for the proper disposal of **N-(m-PEG4)-N'-(azide-PEG4)-Cy7**, a fluorescent labeling reagent. Adherence to these protocols is essential to mitigate risks to personnel and prevent environmental contamination.

## Immediate Safety and Hazard Information

**N-(m-PEG4)-N'-(azide-PEG4)-Cy7** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.<sup>[1][2]</sup> The primary goal of its disposal is to prevent its release into the environment, especially waterways, and to ensure the safety of all laboratory personnel.

### Key Hazards:

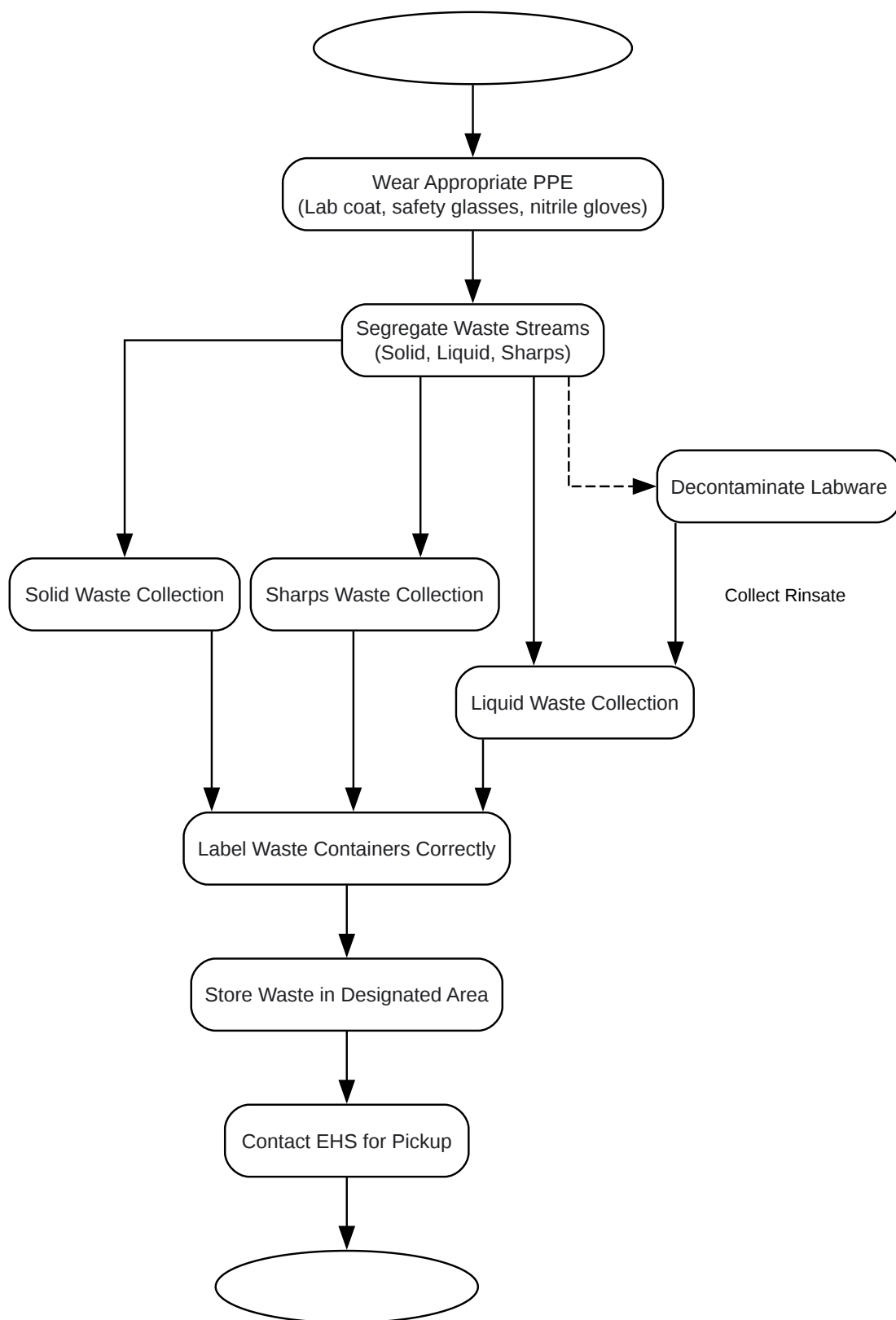
- Acute Oral Toxicity: Harmful if ingested.<sup>[1][2]</sup>
- Aquatic Toxicity: Poses a significant and lasting threat to aquatic ecosystems.<sup>[1][2]</sup>
- Organic Azide Component: Organic azides are energetic compounds that can be sensitive to shock, friction, and heat. They can also form explosive compounds when in contact with acids, heavy metals, and halogenated solvents.<sup>[1][3]</sup>

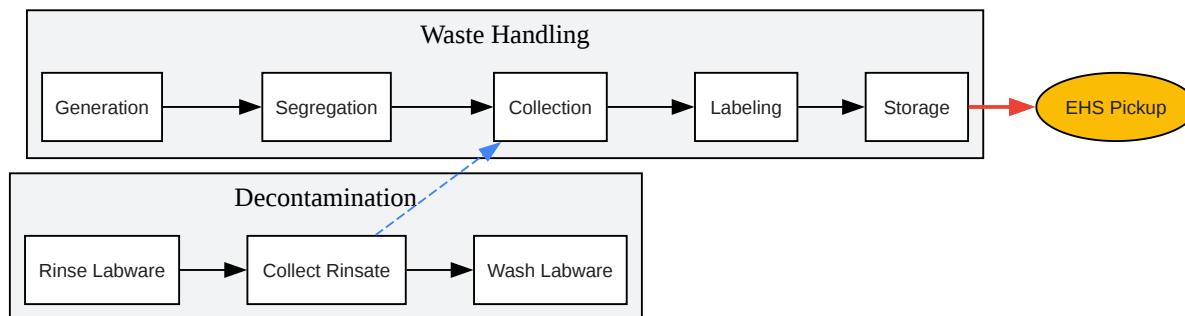
A summary of key quantitative data for **N-(m-PEG4)-N'-(azide-PEG4)-Cy7** is presented in the table below.

| Property                     | Value   |
|------------------------------|---|
| Chemical Name                | N-(m-PEG4)-N'-(azide-PEG4)-Cy7  |
| CAS Number                   | Not available in search results   |
| Molecular Formula            | C46H66ClN5O8  |
| Molecular Weight             | 852.51 g/mol  |
| GHS Hazard Statements        | H302: Harmful if swallowedH410: Very toxic to aquatic life with long lasting effects  |
| GHS Precautionary Statements | P264: Wash skin thoroughly after handlingP270: Do not eat, drink or smoke when using this productP273: Avoid release to the environmentP301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwellP330: Rinse mouthP391: Collect spillageP501: Dispose of contents/container to an approved waste disposal plant |

## Experimental Workflow for Disposal

The following workflow outlines the necessary steps for the safe disposal of **N-(m-PEG4)-N'-(azide-PEG4)-Cy7** waste.





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## References

- 1. [safety.pitt.edu](http://safety.pitt.edu) [[safety.pitt.edu](http://safety.pitt.edu)]
- 2. [ehs.ucsb.edu](http://ehs.ucsb.edu) [[ehs.ucsb.edu](http://ehs.ucsb.edu)]
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